

Ochracenomicin B: A Technical Overview of a Benz[a]anthraquinone Antibiotic

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Ochracenomicin B is a member of the benz[a]anthraquinone class of antibiotics. First isolated from the actinomycete Amicolatopsis sp., this compound has demonstrated notable biological activity.[1] This technical guide provides a comprehensive summary of the known physical and chemical properties of **Ochracenomicin B**, alongside related experimental methodologies. Due to the limited availability of public data, this report also incorporates general characteristics of the broader benz[a]anthraquinone antibiotic family to provide a contextual understanding.

Physicochemical Properties

Detailed quantitative physicochemical data for **Ochracenomicin B** is not widely available in public chemical databases. The primary scientific literature describes its characterization using spectroscopic techniques, but specific numerical values are not readily accessible.[1] The following table summarizes the known qualitative properties and highlights data that is yet to be publicly documented.



Property	Value	Citation
Chemical Class	Benz[a]anthraquinone	[1]
Producing Organism	Amicolatopsis sp.	[1]
Molecular Formula	Not publicly available.	
Molecular Weight	Not publicly available.	-
Melting Point	Not publicly available.	-
Solubility	Not publicly available.	-
Appearance	Not publicly available.	-
Spectral Data (¹H NMR, ¹³C NMR, MS)	Characterized by Magnetic Resonance Spectroscopy and Fast Atom Bombardment Mass Spectrometry.[1] Specific data not publicly available.	[1]

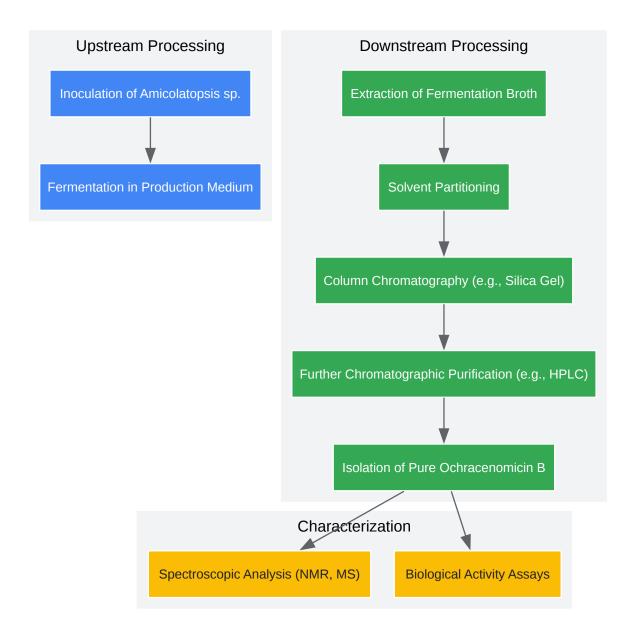
Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Ochracenomicin B** are described in the primary literature.[1] The following sections outline the general methodologies typically employed for the discovery and characterization of novel microbial natural products.

Fermentation and Isolation

The production of **Ochracenomicin B** is achieved through the cultivation of the Amicolatopsis sp. in a suitable fermentation medium. A generalized workflow for the isolation and purification of a novel antibiotic like **Ochracenomicin B** is depicted in the diagram below. This multi-step process involves the extraction of the active compounds from the fermentation broth and subsequent purification using various chromatographic techniques.





Click to download full resolution via product page

Caption: Generalized workflow for the isolation and characterization of a novel antibiotic.

Structural Elucidation

The chemical structure of **Ochracenomicin B** was determined using a combination of spectroscopic methods.[1]

 Mass Spectrometry (MS): Fast Atom Bombardment (FAB) mass spectrometry would have been used to determine the molecular weight and elemental composition of the molecule.



 Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D (¹H and ¹³C) and 2D (e.g., COSY, HMQC, HMBC) NMR experiments would have been employed to elucidate the connectivity of atoms and the overall carbon-hydrogen framework of the benz[a]anthraquinone core and its substituents.

Biological Activity Assays

The antimicrobial activity of **Ochracenomicin B** was assessed against a panel of microorganisms.[1] Standard methods such as broth microdilution or disk diffusion assays would have been used to determine the minimum inhibitory concentration (MIC) against various Gram-positive and Gram-negative bacteria, as well as fungi.

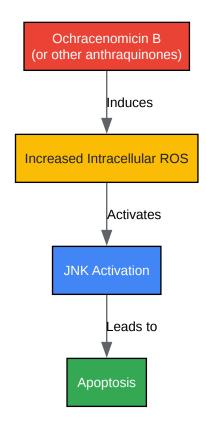
Biological Activity and Potential Signaling Pathways

Ochracenomicin B has been reported to exhibit activity against Gram-positive bacteria and the fungus Candida albicans.[1]

While the specific signaling pathways affected by **Ochracenomicin B** have not been elucidated, other members of the anthraquinone class of compounds have been shown to exert their anticancer effects through the induction of apoptosis. This is often mediated by the generation of reactive oxygen species (ROS) and the subsequent activation of the JNK signaling pathway. It is plausible that **Ochracenomicin B** may share a similar mechanism of action, though further research is required to confirm this.

The diagram below illustrates a potential signaling pathway for anthraquinone-induced apoptosis, which may be relevant for understanding the mode of action of **Ochracenomicin B**.





Click to download full resolution via product page

Caption: A potential signaling pathway for anthraquinone-induced apoptosis.

Conclusion

Ochracenomicin B is a benz[a]anthraquinone antibiotic with demonstrated antimicrobial activity. While its detailed physicochemical properties are not extensively documented in public databases, the foundational knowledge of its chemical class and producing organism provides a strong basis for further investigation. Future research should focus on obtaining and publishing detailed spectroscopic data, elucidating its precise mechanism of action, and exploring its potential as a therapeutic agent. The methodologies and potential signaling pathways described herein offer a framework for guiding such research endeavors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. Ochracenomicins A, B and C, new benz[a]anthraquinone antibiotics from Amicolatopsis sp
 PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Ochracenomicin B: A Technical Overview of a Benz[a]anthraquinone Antibiotic]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1247948#physical-and-chemical-properties-of-ochracenomicin-b]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com